

# Ethylhydrazine: A Technical Guide to Commercial Availability, Quality Control, and Synthetic Applications

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## Compound of Interest

Compound Name: Ethylhydrazine

Cat. No.: B1196685

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## Introduction

**Ethylhydrazine** (CAS RN: 624-80-6) is a versatile reagent and building block in synthetic organic chemistry, particularly valued in the pharmaceutical and agrochemical industries. Its utility primarily stems from its bifunctional nature as a nucleophile, enabling the construction of various heterocyclic scaffolds. This technical guide provides an in-depth overview of the commercial availability of **ethylhydrazine**, its different forms, typical quality specifications, and detailed protocols for its application in the synthesis of key pharmaceutical intermediates.

## Commercial Availability and Forms

**Ethylhydrazine** is commercially available from a range of chemical suppliers, primarily in the form of its more stable salts: **ethylhydrazine** oxalate (CAS RN: 6629-60-3) and **ethylhydrazine** hydrochloride (CAS RN: 18413-14-4). The free base is a liquid and is less commonly offered due to its higher reactivity and potential instability. The salt forms are typically white to off-white crystalline solids, offering improved handling and storage characteristics.

## Major Suppliers and Indicative Pricing

The following table summarizes prominent suppliers of **ethylhydrazine** and its salts, along with typical purities and publicly available pricing. It is important to note that prices are subject to change and depend on the quantity, purity, and supplier. For bulk quantities, direct inquiries with the manufacturers are recommended.

Supplier	Product Name	CAS RN	Purity	Pack Size	Indicative Price (USD)
Sigma-Aldrich (Merck)	Ethylhydrazine oxalate	6629-60-3	≥96.0% (T)	5 g	\$72.06[1]
25 g	\$215.00[2]				
Alfa Chemistry	Ethylhydrazine	624-80-6	-	Inquiry	-[3]
Anax Laboratories	ethylhydrazine	624-80-6	>98%	Inquiry	-
Apollo Scientific	Ethylhydrazine hydrochloride	18413-14-4	-	Inquiry	-
BLD Pharm	Ethylhydrazine hydrochloride	18413-14-4	-	Inquiry	-[4]
ChemScene	Ethylhydrazine oxalate	6629-60-3	≥97%	5 g	-[5]
CP Lab Safety	Ethylhydrazine oxalate	6629-60-3	min 95%	100 g	\$1,507.49[6]
Frontier Specialty Chemicals	1-Ethylhydrazine hydrochloride	18413-14-4	>95%	1 g	\$23.00[7]
5 g	\$82.00[7]				
MolPort	ethylhydrazine	624-80-6	>95%	1 mg	\$39.00 (+ shipping)[6]
Parchem	Ethylhydrazine oxalate	6629-60-3	-	Inquiry	-[8]

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Santa Cruz Biotechnology	Ethylhydrazine oxalate	6629-60-3	-	Inquiry	<a href="#">-[9]</a>
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## Choice of Ethylhydrazine Form

The choice between the free base, oxalate salt, or hydrochloride salt often depends on the specific reaction conditions.

- **Ethylhydrazine Oxalate:** The oxalate salt is a common and stable form. It can often be used directly in reactions where an acidic catalyst is tolerated or beneficial. The oxalate can be neutralized in situ with a suitable base to liberate the free **ethylhydrazine**.
- **Ethylhydrazine Hydrochloride:** Similar to the oxalate salt, the hydrochloride salt provides stability for storage. It is used in reactions where the presence of chloride ions is not detrimental.
- **Ethylhydrazine (Free Base):** The free base is used when strictly non-acidic conditions are required. It is typically generated in situ from one of its salts immediately before use.

## Quality Control and Analytical Methods

Ensuring the purity and identity of **ethylhydrazine** is critical for reproducible and successful synthetic outcomes. The primary analytical techniques for quality control include:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR are used to confirm the chemical structure and identify any organic impurities.
- **Gas Chromatography-Mass Spectrometry (GC-MS):** This technique is suitable for analyzing the volatile free base. It can be used to determine purity and identify trace volatile impurities. For less volatile salt forms, derivatization may be necessary. A generic approach for the determination of related hydrazine impurities in active pharmaceutical ingredients (APIs) involves derivatization followed by GC-MS analysis.[\[10\]](#)
- **High-Performance Liquid Chromatography (HPLC):** HPLC is a versatile method for purity assessment, especially for the salt forms. A common method for analyzing hydrazines involves derivatization to form a UV-active compound, which can then be quantified. For

instance, derivatization with p-dimethylaminobenzaldehyde or benzaldehyde can be employed.[\[11\]](#)[\[12\]](#)

- Titration: Acid-base titration can be used to determine the assay of the **ethylhydrazine** salts.

A common impurity in **ethylhydrazine** oxalate is unreacted hydrazine.[\[13\]](#) Standard quality control procedures should include assays for the presence of this impurity.

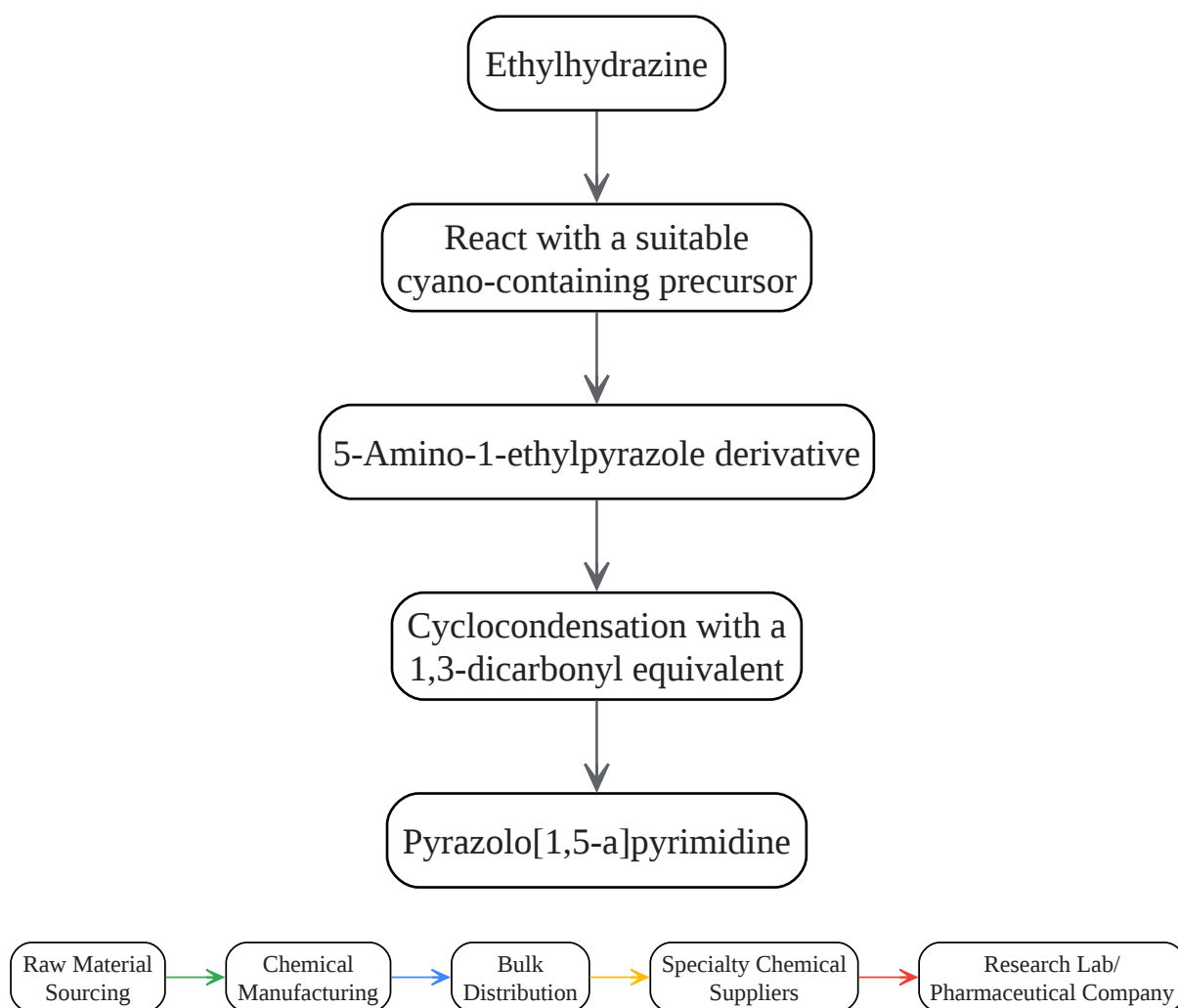
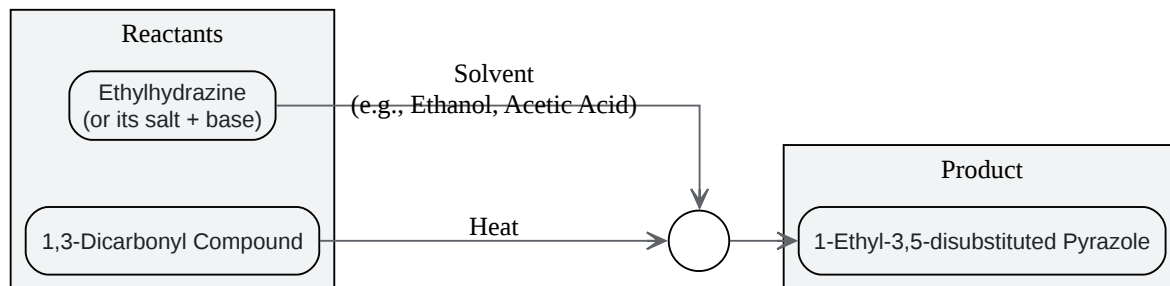
## Experimental Protocols for Synthetic Applications

**Ethylhydrazine** is a key building block for the synthesis of pyrazole and pyrazolopyrimidine ring systems, which are prevalent in many kinase inhibitors and other medicinally important compounds.[\[14\]](#)[\[15\]](#)[\[16\]](#)

## General Synthesis of 1-Ethyl-3,5-disubstituted Pyrazoles

The Knorr pyrazole synthesis and related cyclocondensation reactions are the most common methods for preparing pyrazoles from hydrazines.[\[17\]](#) This involves the reaction of a hydrazine with a 1,3-dicarbonyl compound.[\[7\]](#)[\[12\]](#)[\[18\]](#)

Reaction Scheme:



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